

Discovery and history of DLAC as a detergent

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Compound of Interest		
Compound Name:	DLAC	
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An In-depth Technical Guide to **DLAC** Detergent: Discovery and Properties

Introduction

DLAC, a non-ionic detergent, has carved a niche in the realm of membrane biochemistry for its utility in solubilizing membrane proteins.[1][2][3] Synthesized from lactobionic acid, **DLAC** offers a gentle yet effective means of extracting and stabilizing these often-recalcitrant proteins for further study.[1][2][3] This technical guide provides a comprehensive overview of **DLAC**, including its chemical properties, historical development based on key scientific publications, and its applications in research.

Physicochemical Properties of DLAC

The efficacy of a detergent in membrane protein research is dictated by its physicochemical properties. **DLAC** possesses a balance of hydrophilicity, provided by its lactobionamide headgroup, and hydrophobicity from its decyl tail. This amphipathic nature allows it to disrupt lipid bilayers and form micelles around membrane proteins, thereby extracting them from their native environment.



Property	Value	Reference
Chemical Name	N-decyl-4-O-β-D- galactopyranosyl-D- gluconamide	[2]
CAS Number	70803-56-4	[2]
Molecular Formula	C22H43NO11	[2]
Formula Weight	497.6 g/mol	[2]
Critical Micelle Concentration (CMC)	1.3 mM	[1][2][3]
Purity	≥97%	[2]
Appearance	Solid	[2]

Historical Development

The development of **DLAC** and related lactobionamide-based surfactants can be traced through key scientific publications that explored the synthesis and characterization of novel surfactants derived from lactose. These studies laid the groundwork for the application of these compounds in various fields, including biochemistry.

A significant early contribution came in 1992 with the work of El Ghoul and colleagues, who reported the synthesis of new fluorinated non-ionic surfactants derived from lactose, including lactobionamides.[2] This research demonstrated the feasibility of chemically modifying lactose to create novel amphipathic molecules.

Further characterization and exploration of lactobionamide surfactants came in 2006 from Lebaupain et al.[2] Their work on lactobionamide surfactants with varying degrees of fluorination in their hydrophobic tails provided a detailed physicochemical and biochemical characterization of these molecules. This study was crucial in understanding how modifications to the hydrophobic tail affect the detergent properties of these compounds.

Experimental Protocols



The characterization of **DLAC** and its analogues involves a variety of biophysical techniques. While the specific, detailed protocols from the original research are proprietary to the cited publications, a general methodology for key experiments can be outlined.

Determination of Critical Micelle Concentration (CMC):

The CMC is a fundamental property of any detergent. It can be determined using several methods, including:

- Surface Tensiometry: The surface tension of a series of detergent solutions of increasing concentration is measured. A sharp break in the plot of surface tension versus detergent concentration indicates the CMC.
- Fluorimetry: A fluorescent probe that is sensitive to its microenvironment (e.g., pyrene or diphenylhexatriene) is used. The fluorescence emission spectrum of the probe changes upon its incorporation into the hydrophobic core of the micelles. A plot of a fluorescence parameter versus detergent concentration will show a transition at the CMC.

Protein Solubilization Assay:

To assess the efficacy of **DLAC** in solubilizing membrane proteins, a typical workflow would be as follows:

- Membrane Preparation: Isolate membranes from a cell or tissue source known to be rich in the protein of interest.
- Solubilization: Incubate the isolated membranes with a range of **DLAC** concentrations
 (typically above the CMC) under defined conditions of temperature, pH, and ionic strength.
- Separation of Solubilized and Unsolubilized Fractions: Centrifuge the mixture at high speed to pellet the unsolubilized membrane fragments. The supernatant contains the solubilized proteins.
- Analysis: Analyze the supernatant and pellet fractions by SDS-PAGE and Western blotting to determine the extent of solubilization of the target protein.

Visualizing Key Concepts



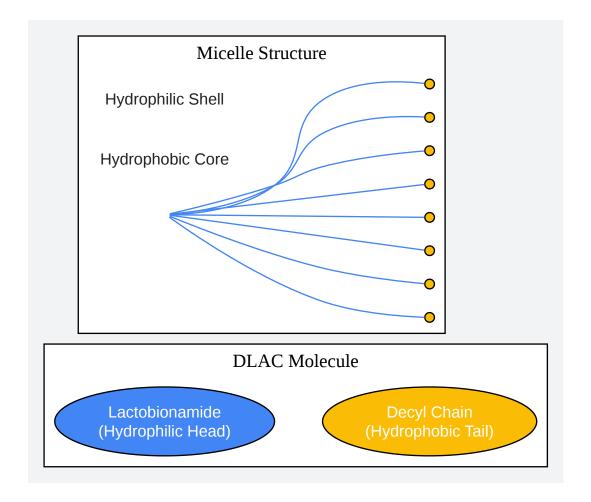




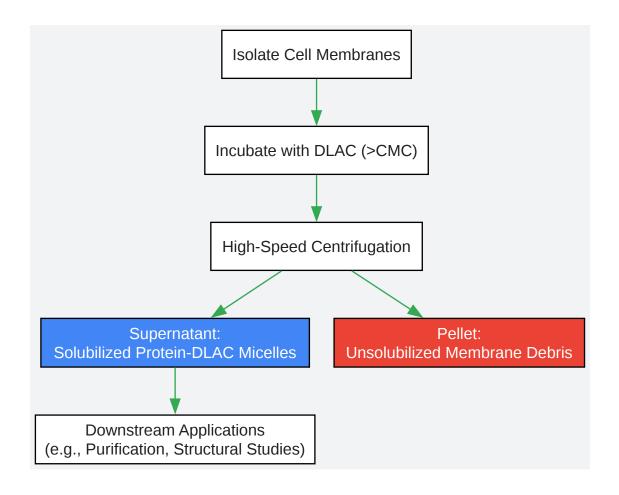
DLAC Molecular Structure and Micelle Formation:

The amphipathic nature of **DLAC** drives its self-assembly into micelles in aqueous solution above its CMC. The following diagram illustrates the basic structure of a **DLAC** molecule and its organization into a micelle.









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